

# A Researcher's Guide to Progesterone 3-biotin: Evaluating Supplier Options

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## Compound of Interest

Compound Name: Progesterone 3-biotin

Cat. No.: B1163568

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For researchers, scientists, and drug development professionals utilizing **Progesterone 3-biotin**, selecting a reliable and high-quality source is paramount for achieving reproducible and accurate experimental results. This guide provides a comparative overview of **Progesterone 3-biotin** from various suppliers, focusing on available product specifications. Due to the limited availability of direct, head-to-head comparative studies, this guide presents the publicly available data from prominent suppliers to aid in your selection process. Furthermore, it offers a detailed experimental protocol for a common application, empowering users to conduct their own performance evaluations.

## Supplier Product Specifications

A summary of the available product specifications for **Progesterone 3-biotin** from leading biochemical suppliers is presented below. It is important to note that while suppliers provide basic quality control data, comprehensive performance metrics such as binding affinity, lot-to-lot consistency, and stability in various experimental buffers are not always readily available.

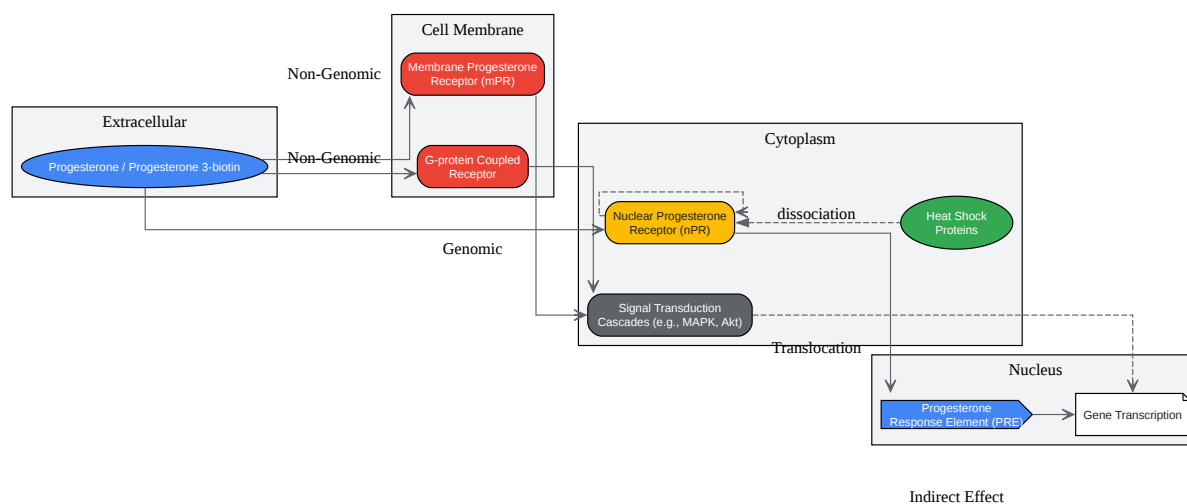
| Supplier        | Catalog Number | Purity                             | Formulation                               | Storage Stability   |
|-----------------|----------------|------------------------------------|---|---|
| Cayman Chemical | 9000644        | ≥98% <a href="#">[1]</a>           | A solution in ethanol <a href="#">[1]</a> | ≥ 2 years at -20°C <a href="#">[1]</a>                                    |
| MedchemExpress  | HY-N0437F      | Information not publicly available | Information not publicly available        | Information not publicly available <a href="#">[2]</a>                    |
| TargetMol       | T6J3T1         | Information not publicly available | Information not publicly available        | Powder: 3 years at -20°C; In solvent: 1 year at -80°C <a href="#">[3]</a> |

Note: The absence of publicly available data from a supplier does not necessarily indicate lower quality, but rather a different approach to data dissemination. Researchers are encouraged to contact suppliers directly to request lot-specific Certificates of Analysis (CoA) or additional performance data. A CoA for a related compound, Progesterone, from MedchemExpress indicates they typically provide HPLC purity data.

## Understanding Progesterone Signaling

Progesterone exerts its biological effects through both genomic and non-genomic signaling pathways. Understanding these pathways is crucial for designing and interpreting experiments involving **Progesterone 3-biotin**.

## Progesterone Signaling Pathway



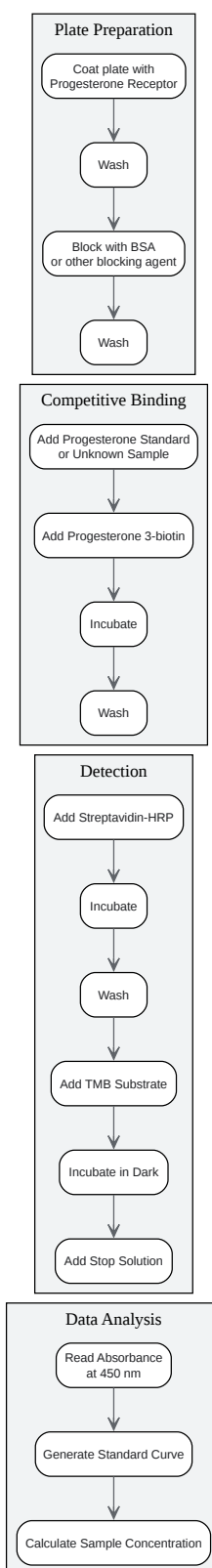
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Caption: Progesterone signaling pathways.

## Experimental Protocols for Performance Evaluation

To objectively compare **Progesterone 3-biotin** from different suppliers, a standardized experimental protocol is essential. A competitive Enzyme-Linked Immunosorbent Assay (ELISA) is a common application for biotinylated small molecules and can be used to assess the binding activity of **Progesterone 3-biotin**.

## Competitive ELISA Workflow



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## References

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